

Operational Guide: Disposal and Handling of Boc- α -allyl-DL-Pro-OH

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Compound of Interest

Compound Name: Boc-alpha-allyl-DL-Pro-OH

CAS No.: 315234-49-2

Cat. No.: B1276854

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Executive Summary

Boc- α -allyl-DL-Pro-OH (CAS: 315234-49-2) is a protected amino acid derivative featuring an allyl functionality at the alpha position.[1] While generally classified as a low-to-moderate hazard organic solid, its disposal requires specific segregation protocols due to the reactivity of the allyl group (alkene) toward strong oxidizers and the acid-lability of the Boc group.

This guide provides a validated workflow for the safe disposal of this compound, ensuring compliance with standard Environmental Health & Safety (EHS) and RCRA regulations.

Part 1: Chemical Profile & Hazard Assessment

Before initiating disposal, verify the chemical identity and hazard profile. The allyl functionality distinguishes this from standard protected amino acids, necessitating stricter segregation from oxidizing agents.

Table 1: Physicochemical & Hazard Data

Property	Specification	Operational Implication
Chemical Name	Boc- α -allyl-DL-Pro-OH	Target compound.
CAS Number	315234-49-2	Use for waste manifest labeling.
Molecular Weight	255.31 g/mol	N/A
Physical State	White to off-white powder	Solid waste stream (unless dissolved).
Functional Groups	1. Boc (tert-butoxycarbonyl): Acid-labile. 2. Allyl (Alkene): Oxidizer-sensitive. 3. Carboxylic Acid: Weakly acidic.	DO NOT mix with strong acids (gas evolution) or strong oxidizers (exothermic reaction).
GHS Classification	Warning (H302, H315, H319)	Acute Toxicity (Oral), Skin/Eye Irritant. Wear standard PPE.[2]
Storage Class	11 (Combustible Solids)	Keep away from heat sources and oxidizers.

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Senior Scientist Insight: The "Allyl" group is a double bond (

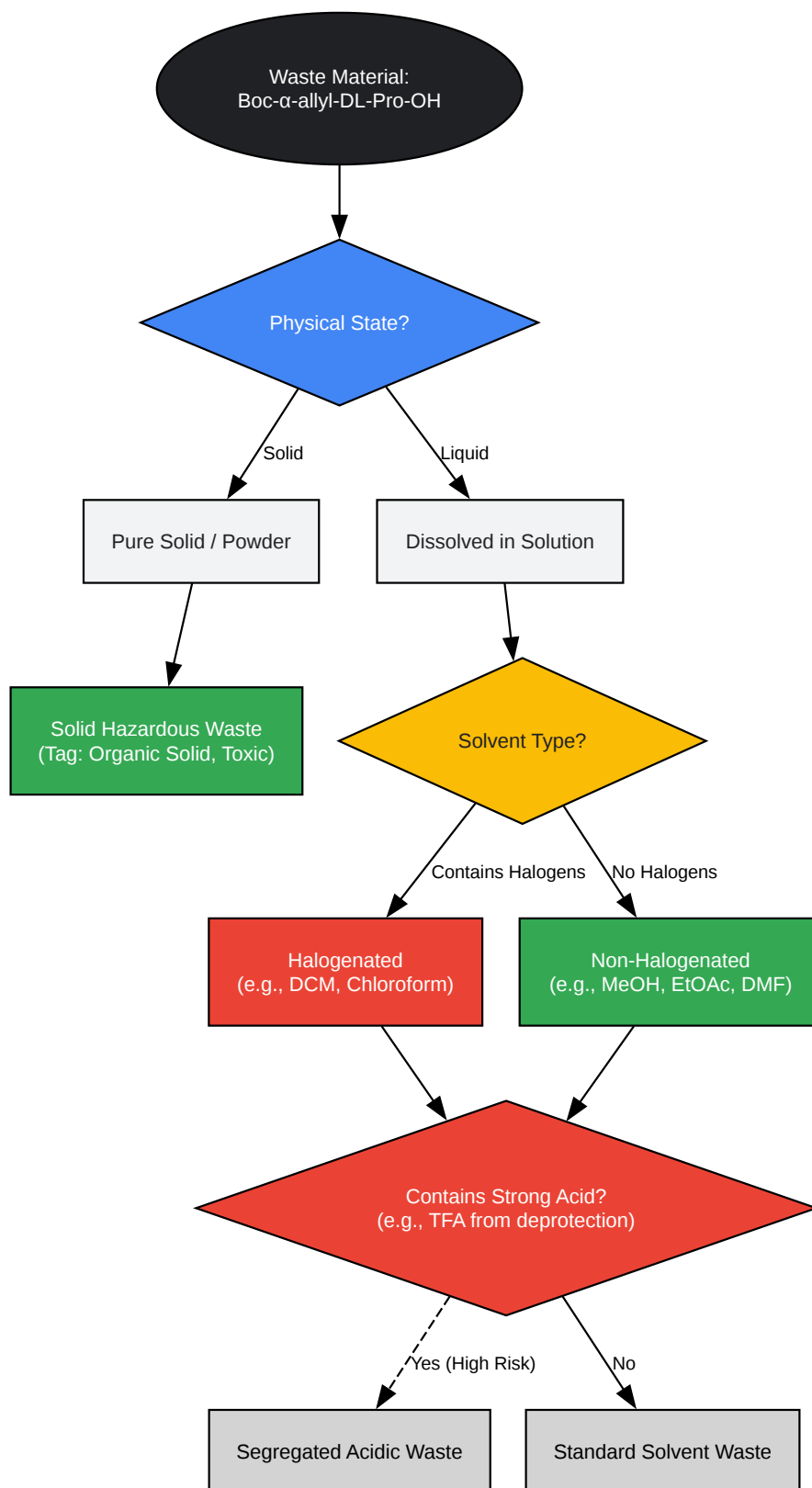
). While stable under ambient conditions, it poses a latent risk of exothermic polymerization or cleavage if mixed with high-strength oxidizers (e.g., Permanganates, Peroxides, Chromic Acid) in a waste container. Strict segregation is mandatory.

Part 2: Waste Segregation Strategy

Effective disposal begins with segregation. Mixing incompatible waste streams is the most common cause of laboratory accidents.

Diagram 1: Waste Segregation Logic Flow

This decision matrix ensures the compound enters the correct waste stream based on its physical state and solvent context.



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Figure 1: Decision matrix for segregating Boc- α -allyl-DL-Pro-OH waste. Note the critical check for acidic co-contaminants (TFA) common in peptide synthesis.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid (Expired or Surplus)

Context: You have a bottle of dry powder that is expired or no longer needed.

- PPE Requirement: Nitrile gloves, safety glasses, lab coat. Use a fume hood to avoid dust inhalation.
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar compatible with organic solids.
- Transfer:
 - Place the waste container in the fume hood.
 - Carefully transfer the solid using a spatula or by pouring. Avoid generating dust.[2]
 - Do not dispose of in regular trash or down the drain.
- Labeling:
 - Affix a hazardous waste tag.
 - Chemical Name: "**Boc-alpha-allyl-DL-Pro-OH**".[1]
 - Hazards: Check "Toxic" and "Irritant".
- Storage: Cap tightly. Store in the "Solid Waste" area until EHS pickup.

Protocol B: Disposal of Reaction Mixtures (Liquid Waste)

Context: The compound is dissolved in a solvent (e.g., during synthesis or purification).[3]

- Identify the Solvent:

- Halogenated (DCM, Chloroform): Must go into the Halogenated Waste carboy.
- Non-Halogenated (Methanol, Ethyl Acetate, DMF): Must go into the Non-Halogenated Waste carboy.
- Check for Oxidizers:
 - CRITICAL: Ensure the waste carboy does not contain strong oxidizers (Nitric acid, Peroxides).^[4] The allyl group can react violently.
- Pouring:
 - Use a funnel in a fume hood.
 - Fill container only to 90% capacity to allow for expansion.
- Labeling:
 - List all components (e.g., "Dichloromethane 95%, **Boc-alpha-allyl-DL-Pro-OH** 5%").

Protocol C: Handling Deprotection Waste (TFA/Acidic)

Context: If you have used Trifluoroacetic Acid (TFA) to remove the Boc group, the waste is now Corrosive/Acidic Organic.

- Segregation: Do not mix TFA waste with general organic solvents if your institution requires separation of acidic organics.
- Neutralization (Optional but Recommended):
 - If permitted by local EHS, slowly neutralize the TFA solution with saturated Sodium Bicarbonate () in an ice bath before disposal.
 - Warning: This generates massive amounts of gas. Perform strictly in a fume hood.

- Disposal: If not neutralized, collect in a glass bottle (TFA degrades some plastics over time) labeled "Acidic Organic Waste."

Part 4: Empty Container Management (RCRA Compliance)

Under US EPA regulations (40 CFR 261.7), a container is considered "RCRA Empty" only if specific steps are taken.

- The "P-List" Check: Boc- α -allyl-DL-Pro-OH is not on the EPA P-list (acutely hazardous). Therefore, standard triple-rinsing applies.
- Triple Rinse Procedure:
 - Rinse 1: Add a small amount of solvent (Acetone or Methanol) to the empty bottle. Cap and shake. Pour rinsate into the Organic Solvent Waste container.
 - Rinse 2: Repeat.
 - Rinse 3: Repeat.
- Defacing: Cross out the original label. Write "EMPTY" clearly on the bottle.
- Final Disposal: The bottle can now be discarded in the glass trash or recycled, depending on facility rules.

Part 5: Emergency Spill Response

Scenario: You drop a 5g bottle of Boc- α -allyl-DL-Pro-OH powder on the floor.

- Isolate: Alert nearby personnel. Mark the area.
- PPE: Wear double nitrile gloves, safety goggles, and an N95 dust mask (if dust is visible).
- Containment:
 - Do not dry sweep (creates dust).

- Cover the spill with wet paper towels (dampened with water) to suppress dust.
- Cleanup:
 - Scoop up the damp powder and towels.
 - Place into a clear plastic bag or wide-mouth jar.
 - Wipe the surface with soap and water.^[5]
- Disposal: Label the bag/jar as "Debris contaminated with **Boc-alpha-allyl-DL-Pro-OH**" and process as Solid Hazardous Waste.

References

- US Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR 261.7 (Residues of Hazardous Waste in Empty Containers). Retrieved January 31, 2026, from [[Link](#)]
- National Institutes of Health (NIH). (2024). Chemical Segregation and Storage Table. Retrieved January 31, 2026, from [[Link](#)]

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